

An In-depth Technical Guide to 4-Chloro-3-methylisoxazol-5-amine

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Compound of Interest

Compound Name: 4-Chloro-3-methylisoxazol-5-amine

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the molecular structure, properties, and significance of **4-Chloro-3-methylisoxazol-5-amine**, a key intermediate in the development of novel pharmaceuticals and agrochemicals.

Molecular Structure and Chemical Properties

4-Chloro-3-methylisoxazol-5-amine is a heterocyclic compound featuring a chlorinated isoxazole ring. This structure imparts unique reactivity, making it a valuable building block in organic synthesis.^[1] The presence of both an amino group and a chloro substituent allows for diverse functionalization, enabling its incorporation into a wide array of more complex molecules.^[1]

Below is a diagram of the molecular structure of **4-Chloro-3-methylisoxazol-5-amine**.

Caption: Molecular structure of **4-Chloro-3-methylisoxazol-5-amine**.

Physicochemical and Identification Data

A summary of the key quantitative and identifying information for **4-Chloro-3-methylisoxazol-5-amine** is presented in the table below. While melting point, boiling point, and solubility data

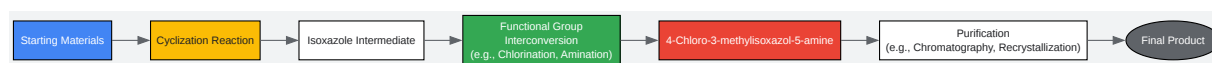
are not consistently reported in publicly available literature, the compound is generally described as an off-white solid.[1]

Property	Value	Reference
Molecular Formula	C ₄ H ₅ ClN ₂ O	[2][3]
Molecular Weight	132.55 g/mol	[2][3]
CAS Number	166964-09-6	[2]
Appearance	Off-white solid	[1]
Purity	≥ 99% (HPLC) available commercially	[1]
Storage Conditions	0-8 °C	[1]

Synthesis and Reactivity

Detailed, publicly accessible experimental protocols for the synthesis of **4-Chloro-3-methylisoxazol-5-amine** are scarce. However, the synthesis of related aminoisoxazoles often involves the cyclization of precursors containing the requisite carbon and nitrogen framework, followed by chlorination or amination steps. The reactivity of this compound is centered around the amino group, which can be acylated, alkylated, or used in the formation of various heterocyclic systems. The chloro substituent can also participate in nucleophilic substitution reactions under specific conditions.

The general synthetic workflow for related isoxazole derivatives can be conceptualized as follows:



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Caption: A generalized workflow for the synthesis of substituted isoxazoles.

Applications in Research and Development

4-Chloro-3-methylisoxazol-5-amine serves as a crucial intermediate in the synthesis of a variety of biologically active molecules.^{[1][4]} Its applications are primarily in the following sectors:

- **Pharmaceutical Development:** This compound is a key building block for the synthesis of active pharmaceutical ingredients (APIs), particularly those targeting neurological disorders.^[1]
- **Agrochemicals:** It is utilized in the development of new herbicides and pesticides.^[1] The isoxazole ring is a common motif in many agrochemicals due to its favorable metabolic stability and biological activity.

Safety and Handling

A specific Safety Data Sheet (SDS) for **4-Chloro-3-methylisoxazol-5-amine** is not readily available in the public domain. However, based on the SDS for structurally related compounds, it should be handled with care. Potential hazards may include skin and eye irritation, and it may be harmful if inhaled. Standard laboratory safety protocols, including the use of personal protective equipment such as gloves, safety glasses, and a lab coat, are recommended when handling this chemical. Work should be conducted in a well-ventilated area or a fume hood.

Conclusion

4-Chloro-3-methylisoxazol-5-amine is a valuable and versatile chemical intermediate with significant potential in the fields of drug discovery and agrochemical development. Its unique molecular structure allows for a wide range of chemical modifications, making it an important tool for medicinal and synthetic chemists. While detailed experimental data and protocols are not widely published, the available information highlights its importance as a foundational element for the synthesis of more complex, biologically active compounds. Further research into its synthesis and reactivity is likely to uncover new applications for this important molecule.

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